

Toxicological Profiling and Safety Data Characterization of Cyclopropylamino Acids

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Compound of Interest

Compound Name: 3-(Cyclopropylamino)-4,4,4-trifluorobutanoic acid

CAS No.: 1551240-35-7

Cat. No.: B2968666

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An In-Depth Technical Guide for Drug Development Professionals

Introduction: The Dual Nature of Cyclopropylamino Acids

Cyclopropylamino acids are defined by a highly strained three-membered carbon ring adjacent to an alpha-amino acid moiety. In pharmaceutical chemistry, this conformational restriction is highly prized for synthesizing rigid peptidomimetics that resist proteolytic degradation. The simplest endogenous representative, 1-aminocyclopropanecarboxylic acid (ACC), is a well-known precursor to the plant hormone ethylene and acts as a partial agonist at the mammalian NMDA receptor.

However, the toxicological profile of substituted cyclopropylamino acids—most notably Hypoglycin A (HGA) and methylenecyclopropylglycine (MCPPrG)—reveals profound metabolic hazards. These naturally occurring compounds are responsible for severe, often fatal,

metabolic syndromes like Equine Atypical Myopathy (EAM) and Jamaican Vomiting Sickness, necessitating rigorous safety evaluations during drug design[1].

Safety Data Sheet (SDS) Core Metrics: 1-Aminocyclopropanecarboxylic Acid (ACC)

For laboratory synthesis and in vitro assays, ACC (CAS: 22059-21-8) serves as the foundational reference standard. While it lacks the severe systemic toxicity of its substituted plant-derived analogs, it presents specific occupational hazards that require strict mitigation.

Table 1: Physicochemical and Hazard Summary for ACC

Property / Metric	Data Specification	Causality / Clinical Relevance
CAS Number	22059-21-8	2 [2].
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335)	The strained ring and acidic moiety cause .
Acute Toxicity (In Vivo)	Intraperitoneal LD50 > 500 mg/kg (Rat); Oral TDLo 64 g/kg/13W (Rat)	Relatively low acute lethality; primary risk is 2 [2].
PPE Requirements	P280: Protective gloves, eye protection, face protection	Prevents entry through abraded skin, which can lead to 3 [3].
First Aid (Inhalation)	P304+P340: Move to fresh air, keep comfortable	Dust inhalation triggers ⁴ (STOT SE 3)[4].

Handling Rationale: ACC must be handled under local exhaust ventilation. The high water solubility of the compound means that mucosal membranes (eyes, respiratory tract) are highly susceptible to rapid absorption and subsequent localized pH-driven irritation.

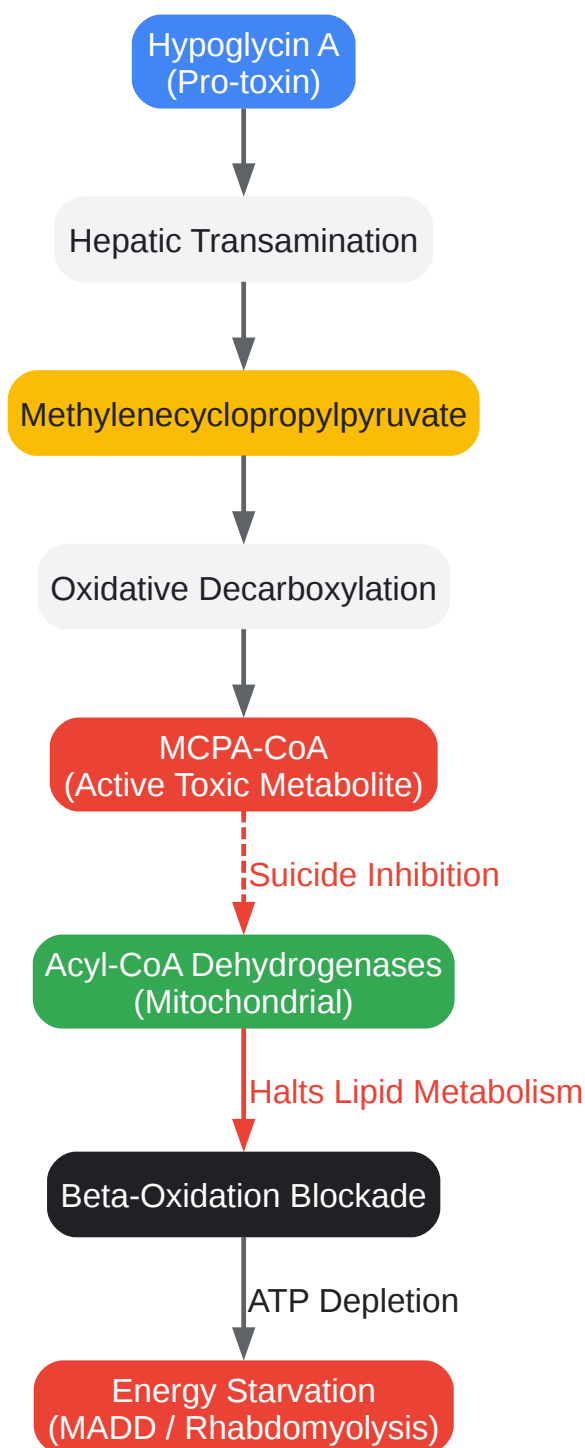
Mechanistic Toxicology: The Hypoglycin A Paradigm

The toxicity of cyclopropylamino acids is heavily dependent on side-chain substitutions that allow for lethal metabolic activation. Hypoglycin A (HGA) is not inherently toxic; it is a pro-toxin

that hijacks the body's own metabolic machinery.

Pathophysiological Causality:

- **Absorption & Transamination:** Upon ingestion, HGA is transaminated in the liver to methylenecyclopropylpyruvate (MCPD).
- **Oxidative Decarboxylation:** MCPD undergoes oxidative decarboxylation to form [5](#)^[5].
- **Irreversible Enzyme Inhibition:** MCPD-CoA acts as a "suicide substrate." It irreversibly binds to and inhibits Acyl-CoA Dehydrogenases (ACADs)—specifically Short-, Medium-, and Long-chain variants^[6].
- **Metabolic Collapse:** The blockade of mitochondrial beta-oxidation forces cells to rely entirely on glycolysis. In highly oxidative tissues (cardiac and postural skeletal muscles), this rapid ATP depletion causes acute rhabdomyolysis, clinically presenting as [1](#)^[1].



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Metabolic activation of Hypoglycin A leading to beta-oxidation blockade and myopathy.

Experimental Protocols: Validating Cyclopropylamino Acid Toxicity

To evaluate novel cyclopropylamino acid drug candidates for off-target MADD-like toxicity, researchers must employ self-validating analytical workflows.

Protocol 1: LC-MS/MS Quantification of MCPA-Carnitine (Biomarker Assay)

Causality Check: Why measure MCPA-carnitine instead of MCPA-CoA? CoA thioesters are highly unstable and compartmentalized within the mitochondrial matrix. To relieve CoA trapping, the cell conjugates MCPA to carnitine, exporting MCPA-carnitine into the serum. Thus, [5](#) of cyclopropylamino acid intoxication[\[5\]](#).

Step-by-Step Methodology:

- Sample Preparation (Protein Precipitation):
 - Aliquot 50 μ L of serum into a microcentrifuge tube.
 - Add 200 μ L of ice-cold methanol containing 10 ng/mL of isotopically labeled internal standard (D3-MCPA-carnitine).
 - Self-validation: The internal standard corrects for matrix-induced ion suppression during electrospray ionization, ensuring quantitative trustworthiness.
- Extraction: Vortex for 30 seconds, then centrifuge at $14,000 \times g$ for 10 minutes at 4°C to pellet precipitated proteins.
- Supernatant Transfer: Transfer 150 μ L of the supernatant to an LC vial.
- Chromatographic Separation:
 - Inject 5 μ L onto a C18 UPLC column (e.g., Acquity BEH C18).
 - Use a gradient mobile phase of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).

- Rationale: Formic acid ensures the carnitine moiety remains protonated for optimal positive-ion mode MS detection.
- Mass Spectrometry Detection:
 - Operate a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Monitor the specific precursor-to-product ion transition for MCPA-carnitine (e.g., m/z 258.1 $\rightarrow$ 85.0).
- Data Validation: Construct a calibration curve using standard addition to the biological matrix. An

and a coefficient of variation (CV) < 15% for quality control samples validates the run.

Protocol 2: In Vitro Mitochondrial Respiration Assay (Seahorse XF)

To confirm that a cyclopropylamino acid directly inhibits beta-oxidation in vitro.

- Cell Culture: Seed primary human skeletal muscle cells (hSKM) in a 96-well Seahorse microplate at 20,000 cells/well.
- Substrate Limitation: 24 hours prior to the assay, switch cells to a substrate-limited medium (low glucose, 0.5 mM carnitine) to force cellular reliance on exogenous fatty acids.
- Compound Dosing: Treat cells with the target cyclopropylamino acid (e.g., 10 μ M to 1 mM) for 4 hours.
 - Self-Validation Control: Include a known ACAD inhibitor (e.g., Etomoxir) as a positive control.
- Palmitate-BSA Injection: Load the Seahorse cartridge with Palmitate-BSA to stimulate beta-oxidation.
- Measurement: Measure the Oxygen Consumption Rate (OCR). A failure of the OCR to spike following Palmitate-BSA injection, mirrored by the Etomoxir control, definitively validates the

compound's toxicity via beta-oxidation blockade.

Conclusion

While the foundational cyclopropylamino acid, ACC, presents standard laboratory hazards (irritation, STOT SE 3) easily mitigated by standard PPE[4], its complex derivatives pose severe, hidden metabolic threats. The toxicity of compounds like Hypoglycin A is entirely dependent on hepatic activation into CoA-thioesters, which act as suicide inhibitors of mitochondrial beta-oxidation[6]. Drug development professionals exploring cyclopropyl-containing peptidomimetics must rigorously screen candidates using LC-MS/MS carnitine profiling and real-time metabolic flux analysis to ensure these potent toxicological pathways are not inadvertently triggered.

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